

# 2-Chloroanthraquinone chemical structure and properties

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## Compound of Interest

Compound Name: 2-Chloroanthraquinone

Cat. No.: B1664062

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An In-depth Technical Guide to **2-Chloroanthraquinone**

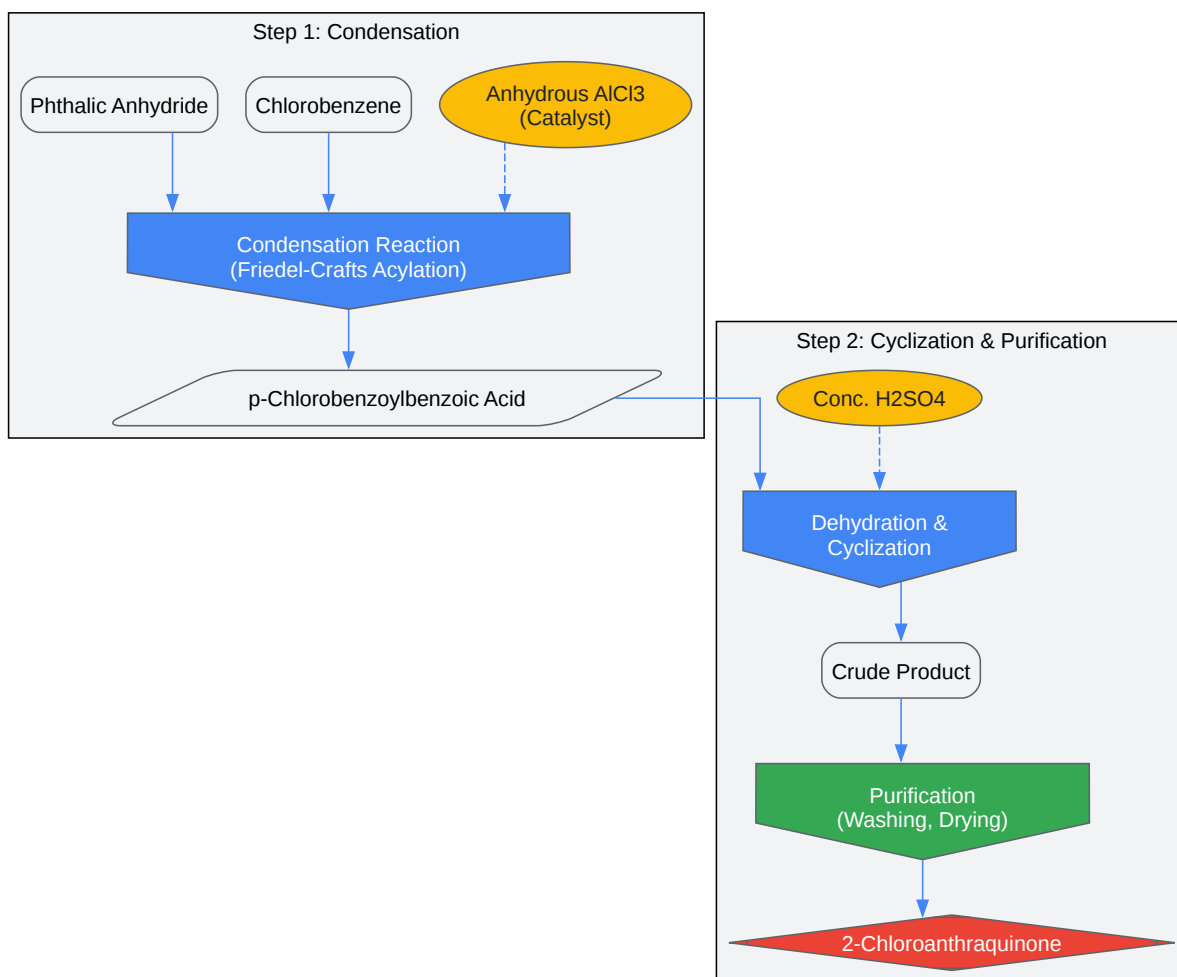
## Introduction

**2-Chloroanthraquinone** is a halogenated aromatic organic compound derived from anthraquinone.<sup>[1]</sup> It appears as a pale yellow to orange crystalline solid or powder at room temperature.<sup>[1][2]</sup> This compound serves as a critical intermediate in the chemical industry, particularly in the synthesis of a wide range of anthraquinone-based dyes and pigments.<sup>[1][2]</sup> <sup>[3]</sup> Its applications also extend to the preparation of pharmaceuticals and agrochemicals.<sup>[1]</sup> This document provides a comprehensive overview of the chemical structure, properties, synthesis, and experimental protocols related to **2-Chloroanthraquinone** for researchers, scientists, and professionals in drug development.

## Chemical Structure and Identification

The molecular structure of **2-Chloroanthraquinone** consists of an anthraquinone core, which is a tricyclic aromatic ketone, with a single chlorine atom substituted at the second position of one of the outer benzene rings.

## Chemical Structure Diagram



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## References

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